

2-Hexyl-4-pentynoic acid stability and storage conditions

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Compound of Interest

Compound Name: 2-Hexyl-4-pentynoic Acid

Cat. No.: B159140

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Technical Support Center: 2-Hexyl-4-pentynoic Acid

This technical support center provides researchers, scientists, and drug development professionals with guidance on the stability and storage of **2-Hexyl-4-pentynoic Acid**.

Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for **2-Hexyl-4-pentynoic acid**?

For optimal stability, **2-Hexyl-4-pentynoic acid** should be stored at -20°C.[1][2][3] When stored as a powder at this temperature, it is stable for at least four years.[3] If the compound is dissolved in a solvent, storage at -80°C is recommended.[1] The container should be tightly sealed and stored in a cool, well-ventilated area.[1] Some suppliers suggest storing the compound under an argon atmosphere.

Q2: How should I handle **2-Hexyl-4-pentynoic acid** upon receipt?

The compound is shipped at room temperature in the continental US, though this may vary for other locations.[3] Upon receipt, it is crucial to store it at the recommended temperature of -20°C.[2][3]

Q3: What materials or substances are incompatible with **2-Hexyl-4-pentynoic acid**?

2-Hexyl-4-pentynoic acid should not be stored with or exposed to strong acids or alkalis, as well as strong oxidizing or reducing agents.^[1]

Q4: Is **2-Hexyl-4-pentynoic acid** sensitive to light?

To ensure stability, it is recommended to keep the compound away from direct sunlight.^[1]

Q5: What are the signs of degradation of **2-Hexyl-4-pentynoic acid**?

While specific degradation products are not extensively documented in readily available literature, any change in the physical appearance of the compound, such as a significant color change from its typical colorless to light yellow/orange appearance, could indicate degradation.^[4] For experimental purposes, periodic purity checks using appropriate analytical methods (e.g., NMR, LC-MS) are advised if degradation is suspected.

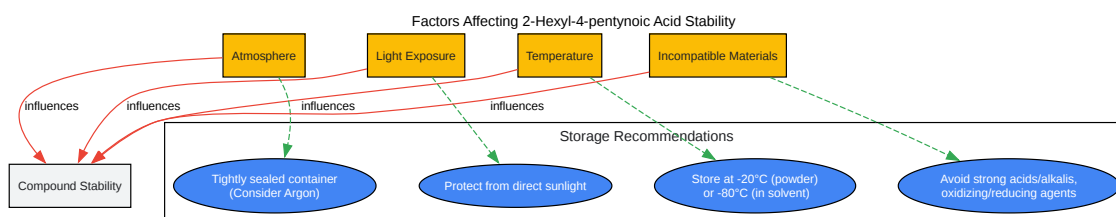
Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Inconsistent experimental results	Compound degradation due to improper storage.	Verify that the compound has been consistently stored at -20°C in a tightly sealed container. If the compound is in solution, confirm storage at -80°C. Consider performing a purity analysis.
Change in physical appearance (e.g., color)	Exposure to incompatible materials, light, or elevated temperatures.	Review storage conditions and handling procedures to ensure the compound has not been exposed to strong acids/alkalis, oxidizing/reducing agents, or direct sunlight. [1]
Reduced potency or activity in assays	Potential degradation of the alkyne functional group or the carboxylic acid.	Ensure that the experimental conditions (e.g., pH, presence of strong nucleophiles or electrophiles) are compatible with the stability of an alkynoic acid. Protect from prolonged exposure to conditions that could promote side reactions.

Stability and Storage Data

Parameter	Condition	Recommendation/Data
Storage Temperature (Powder)	Long-term	-20°C[1][2][3]
Storage Temperature (in Solvent)	Long-term	-80°C[1]
Stability	at -20°C	≥ 4 years[3]
Incompatible Materials	Chemical	Strong acids/alkalis, strong oxidizing/reducing agents[1]
Conditions to Avoid	Environmental	Direct sunlight, sources of ignition[1]

Factors Influencing Stability



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Caption: Key factors and recommendations for ensuring the stability of **2-Hexyl-4-pentynoic acid**.

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